

Application Notes and Protocols for TS-021 in Rodent Models of Diabetes

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Compound of Interest

Compound Name: TS-021

Cat. No.: B15574512

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Audience: Researchers, scientists, and drug development professionals.

Introduction

TS-021 is a potent dipeptidyl peptidase-IV (DPP-IV) inhibitor. DPP-IV is an enzyme that rapidly inactivates incretin hormones, such as glucagon-like peptide-1 (GLP-1) and glucose-dependent insulintropic polypeptide (GIP). By inhibiting DPP-IV, **TS-021** increases the levels of active incretins, which in turn stimulate glucose-dependent insulin secretion, suppress glucagon release, and ultimately lower blood glucose levels. These application notes provide detailed protocols for the use of **TS-021** in a high-fat diet and streptozotocin-induced mouse model of type 2 diabetes, based on published preclinical research.

Note: The available data on **TS-021** is currently limited to mouse models. No studies detailing the use of **TS-021** in rat models of diabetes have been identified.

Data Presentation

Table 1: In Vivo Efficacy of TS-021 in a Mouse Model of Type 2 Diabetes

Treatment Group	Dosage	Administration	Duration	Key Findings	Reference
Vehicle	-	Oral gavage, twice daily	5 weeks	Glycosylated Hemoglobin (HbA1c): ~7.5%	[1]
TS-021	3 mg/kg	Oral gavage, twice daily	5 weeks	Significant reduction in HbA1c	[1]
Metformin	250 mg/kg	Oral gavage, twice daily	5 weeks	Significant reduction in HbA1c	[1]
TS-021 + Metformin	3 mg/kg + 250 mg/kg	Oral gavage, twice daily	5 weeks	Synergistic and significant reduction in HbA1c compared to monotherapies	[1]

Table 2: Effects of TS-021 on Pancreatic Islet Morphology in a Mouse Model of Type 2 Diabetes

Treatment Group	Dosage	Administration	Duration	Insulin-Positive Area (%)	α -cell to β -cell Area Ratio	Reference
Vehicle	-	Oral gavage, twice daily	5 weeks	32.3%	Significantly higher than treatment groups	[1]
TS-021	3 mg/kg	Oral gavage, twice daily	5 weeks	35.3%	Significantly reduced	[1]
Metformin	250 mg/kg	Oral gavage, twice daily	5 weeks	30.6%	Significantly reduced	[1]
TS-021 + Metformin	3 mg/kg + 250 mg/kg	Oral gavage, twice daily	5 weeks	51.1% (Synergistic increase)	Significantly reduced	[1]

Experimental Protocols

Protocol 1: Induction of Type 2 Diabetes in Mice using High-Fat Diet and Streptozotocin (HFD-STZ)

This protocol describes the induction of a type 2 diabetes model in mice that combines insulin resistance, induced by a high-fat diet, with partial β -cell destruction caused by a low dose of streptozotocin.

Materials:

- Male C57BL/6J mice (or other appropriate strain), 4 weeks of age.
- High-Fat Diet (HFD): e.g., 45-60% kcal from fat.
- Normal chow diet.

- Streptozotocin (STZ).
- Cold citrate buffer (0.1 M, pH 4.5).
- Glucometer and test strips.

Procedure:

- **Acclimatization:** Acclimate mice for at least one week upon arrival, with free access to normal chow and water.
- **High-Fat Diet Feeding:** At 5 weeks of age, switch the experimental group to a high-fat diet. Maintain a control group on a normal chow diet. Continue the respective diets for the duration of the study.
- **Streptozotocin (STZ) Injection:** After 4-8 weeks on the HFD, induce diabetes by intraperitoneal (i.p.) injection of STZ.
 - Fast the mice for 4-6 hours before injection.
 - Prepare a fresh solution of STZ in cold citrate buffer (e.g., 10 mg/mL). STZ is light-sensitive and unstable in solution, so prepare it immediately before use and keep it on ice.
 - Administer a single low dose of STZ (e.g., 100-120 mg/kg) or multiple low doses (e.g., 40 mg/kg for 5 consecutive days) via i.p. injection.
- **Confirmation of Diabetes:**
 - Monitor blood glucose levels from tail vein blood 72 hours after the final STZ injection and weekly thereafter.
 - Mice with non-fasting blood glucose levels consistently above 250 mg/dL are typically considered diabetic and can be used for subsequent drug treatment studies.

Protocol 2: Administration of TS-021 in HFD-STZ Diabetic Mice

This protocol outlines the preparation and administration of **TS-021** for both acute and chronic studies in the HFD-STZ mouse model.

Materials:

- **TS-021.**
- Vehicle for oral administration (e.g., 0.5% methylcellulose in water).
- Metformin (for combination studies).
- Oral gavage needles.
- Syringes.

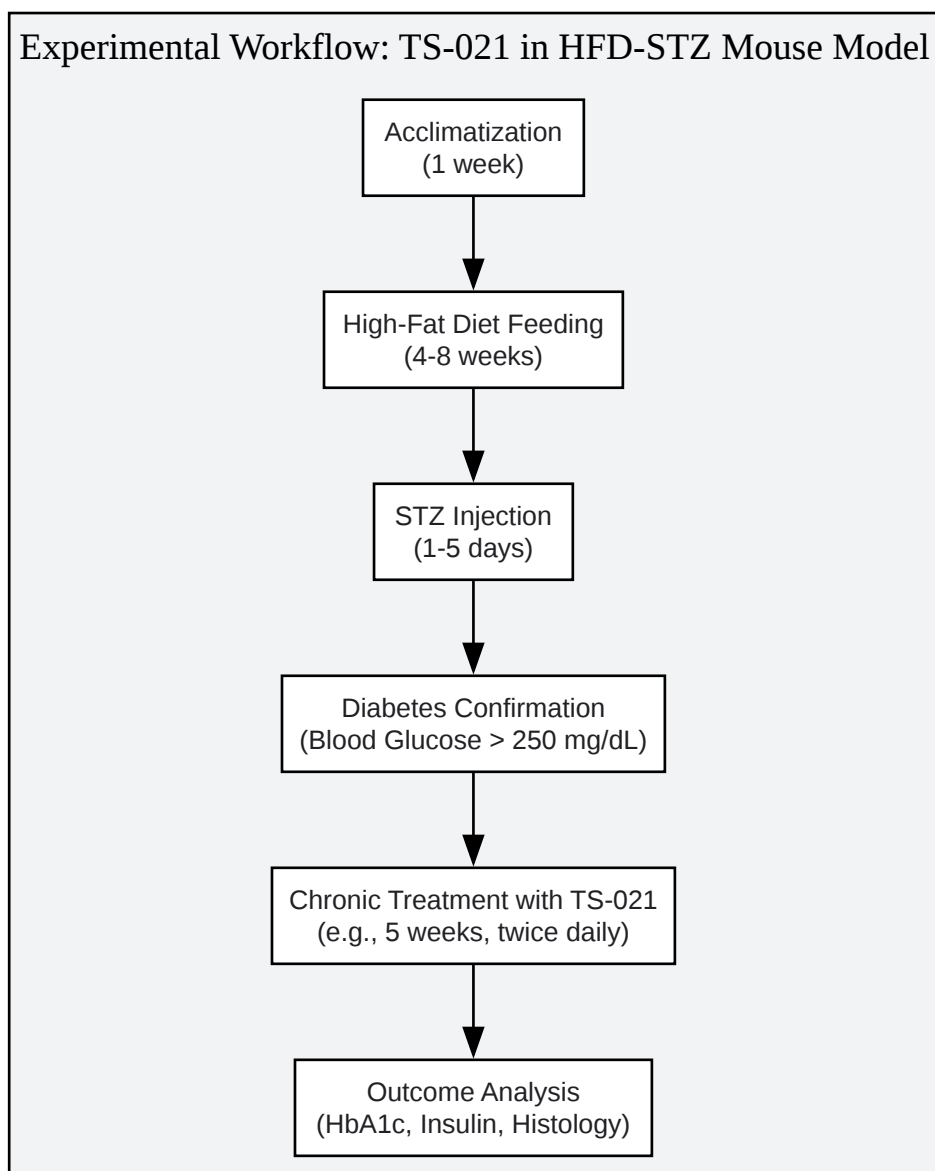
Procedure:

- Preparation of Dosing Solutions:
 - Prepare a suspension of **TS-021** in the chosen vehicle to the desired concentration (e.g., for a 3 mg/kg dose in a 25g mouse with a dosing volume of 10 mL/kg, the concentration would be 0.75 mg/mL).
 - If using metformin in combination, it can be co-administered with **TS-021** or prepared as a separate solution.
 - Prepare fresh dosing solutions daily.
- Acute Study (Oral Glucose Tolerance Test - OGTT):
 - Fast diabetic mice overnight (e.g., 16 hours).
 - Administer **TS-021** (e.g., 3 mg/kg), metformin (e.g., 250 mg/kg), the combination, or vehicle by oral gavage.
 - 30-60 minutes after drug administration, administer a glucose solution (e.g., 2 g/kg) by oral gavage.

- Measure blood glucose levels at 0 (before glucose administration), 15, 30, 60, and 120 minutes after the glucose challenge.
- Chronic Study:
 - Randomly assign diabetic mice to treatment groups (Vehicle, **TS-021**, Metformin, **TS-021** + Metformin).
 - Administer the respective treatments by oral gavage twice daily for the desired study duration (e.g., 5 weeks).
 - Monitor body weight, food and water intake, and blood glucose levels regularly.
 - At the end of the study, collect blood for analysis of parameters such as HbA1c and plasma insulin. Pancreatic tissue can be collected for histological analysis.

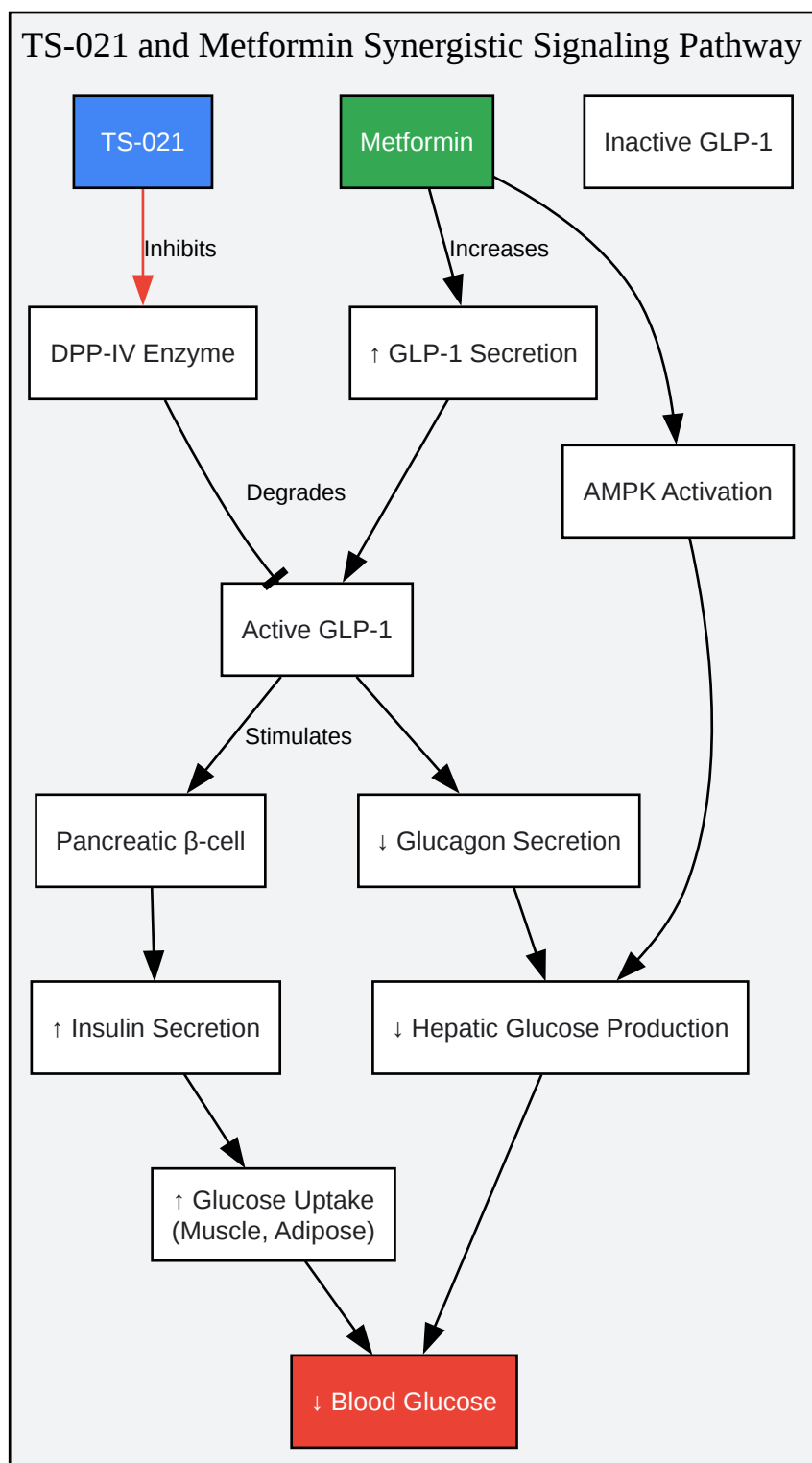
Visualizations

Signaling Pathways and Experimental Workflows



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Caption: Experimental workflow for the induction of diabetes and subsequent treatment with **TS-021**.



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References

- 1. Streptozotocin/High Fat Diet-induced Type 2 Diabetes | Bienta [bienta.net]
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